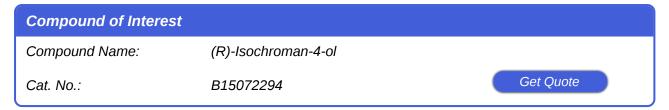


(R)-Isochroman-4-ol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-Isochroman-4-ol is a chiral heterocyclic compound belonging to the isochroman class, a scaffold found in a variety of natural products and biologically active molecules. The inherent chirality at the 4-position suggests the potential for stereospecific interactions with biological targets, making it a molecule of significant interest in medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of the known chemical properties, synthesis, purification, and potential biological activities of **(R)-Isochroman-4-ol**, compiled to aid researchers in its further investigation and application.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(R)-Isochroman-4-ol** is presented in the table below. These properties are essential for its handling, characterization, and use in experimental settings.



Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	INVALID-LINK
Molecular Weight	150.17 g/mol	INVALID-LINK
IUPAC Name	(4R)-3,4-dihydro-1H- isochromen-4-ol	INVALID-LINK
CAS Number	20924-57-6 (for the racemate)	INVALID-LINK
Appearance	White to off-white solid	
Melting Point	68 °C	_
Boiling Point	310.3±32.0 °C (Predicted)	
Density	1.208±0.06 g/cm³ (Predicted)	_
рКа	13.59±0.20 (Predicted)	

Synthesis and Purification

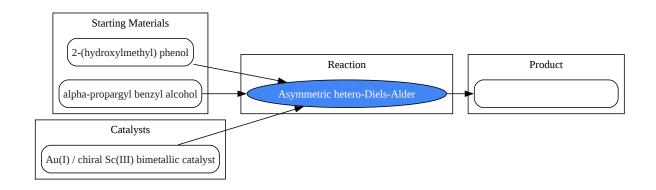
The asymmetric synthesis of **(R)-Isochroman-4-ol** is crucial for evaluating its specific biological activities. While various methods exist for the synthesis of isochroman derivatives, enantioselective routes are of primary importance for obtaining the desired stereoisomer.

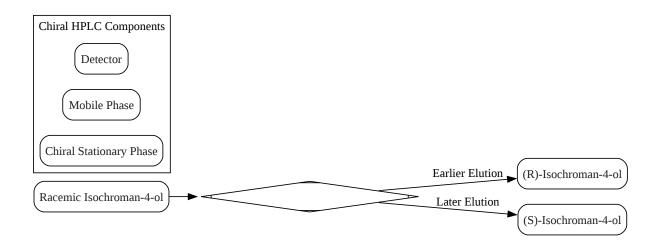
Experimental Protocol: Enantioselective Synthesis (General Approach)

While a specific detailed protocol for **(R)-Isochroman-4-ol** is not readily available in the public domain, a general approach for the enantioselective synthesis of similar isochroman derivatives involves a catalytic asymmetric hetero-Diels-Alder reaction. This biomimetic approach utilizes in-situ generated isochromene and ortho-quinonemethide.[1]

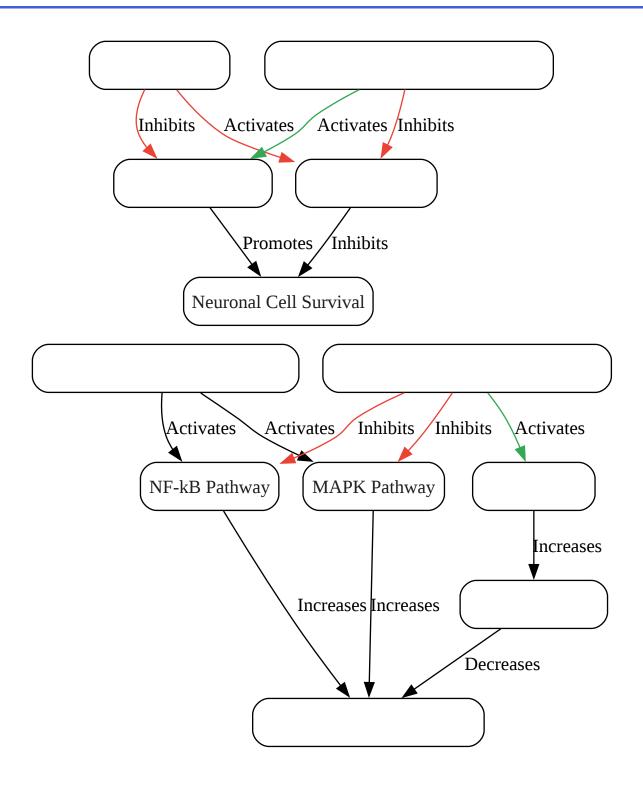
Reaction Scheme:











Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Neuroprotective activity of (1S,2E,4R,6R,-7E,11E)-2,7,11-cembratriene-4,6-diol (4R) in vitro and in vivo in rodent models of brain ischemia PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(R)-Isochroman-4-ol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15072294#r-isochroman-4-ol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com